

Boc-Hyp-OBzl material safety data sheet (MSDS) information.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-hyp-obzl*

Cat. No.: *B613688*

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Technical Guide: Boc-Hyp-OBzl Material Safety & Handling

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for N-(tert-Butoxycarbonyl)-trans-4-hydroxy-L-proline benzyl ester (**Boc-Hyp-OBzl**). The information is compiled to assist researchers, scientists, and professionals in drug development in the safe handling, storage, and use of this compound.

Core Physicochemical and Safety Data

The following tables summarize the key physicochemical properties and safety information for **Boc-Hyp-OBzl**, collated from various supplier safety data sheets.

Physicochemical Properties

Property	Value	Source
CAS Number	89813-47-8	[1]
Molecular Formula	C ₁₇ H ₂₃ NO ₅	
Formula Weight	321.37 g/mol	
Appearance	Light brown or yellowish viscous liquid/oil	[2]
Boiling Point	441.4 ± 45.0 °C (Predicted)	
Density	1.225 g/cm ³	
pKa	14.26 ± 0.40 (Predicted)	
Storage Temperature	2-8°C (Refrigerated)	[2]

GHS Hazard and Precautionary Statements

While specific GHS classification is not consistently provided across all sources, the general handling precautions suggest that the substance should be treated with care in a laboratory setting. The following is a composite of recommended safety measures.

Category	Information	Source
Hazard Statements	No specific hazard statements are consistently listed. However, as a laboratory chemical, it should be handled with care to avoid contact with skin and eyes, and to prevent inhalation or ingestion.	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Signal Word	Not specified.	

Toxicological Information

Detailed toxicological studies for **Boc-Hyp-OBzl** are limited. The available safety data sheets indicate a lack of comprehensive data in the following areas[1]:

- Acute Toxicity (Oral, Dermal, Inhalation): No data available.
- Skin Corrosion/Irritation: No data available.
- Serious Eye Damage/Irritation: No data available.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.

- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.

Given the absence of specific data, it is prudent to handle this compound as potentially hazardous.

Experimental Protocols

While specific experimental protocols for the safety assessment of **Boc-Hyp-OBzl** are not publicly available, a generalized protocol for handling and use in a research setting, such as peptide synthesis, can be outlined based on standard laboratory safety practices and information from material safety data sheets.

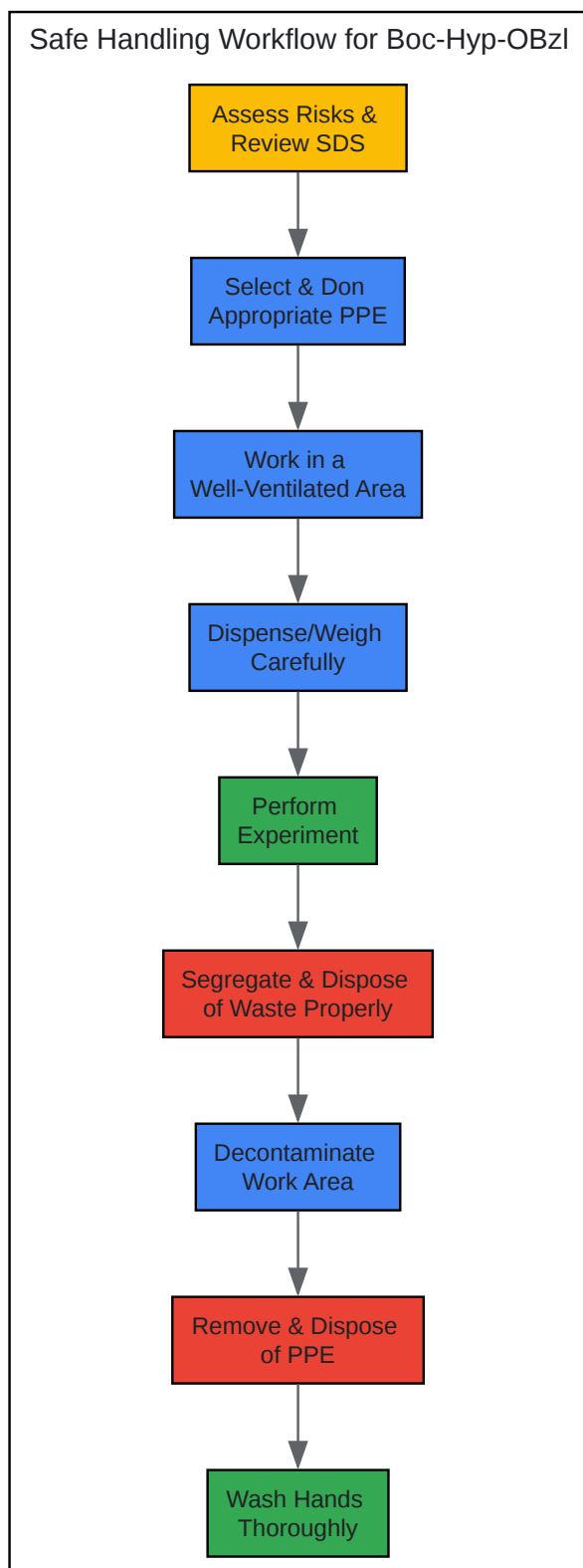
General Handling and Use Protocol

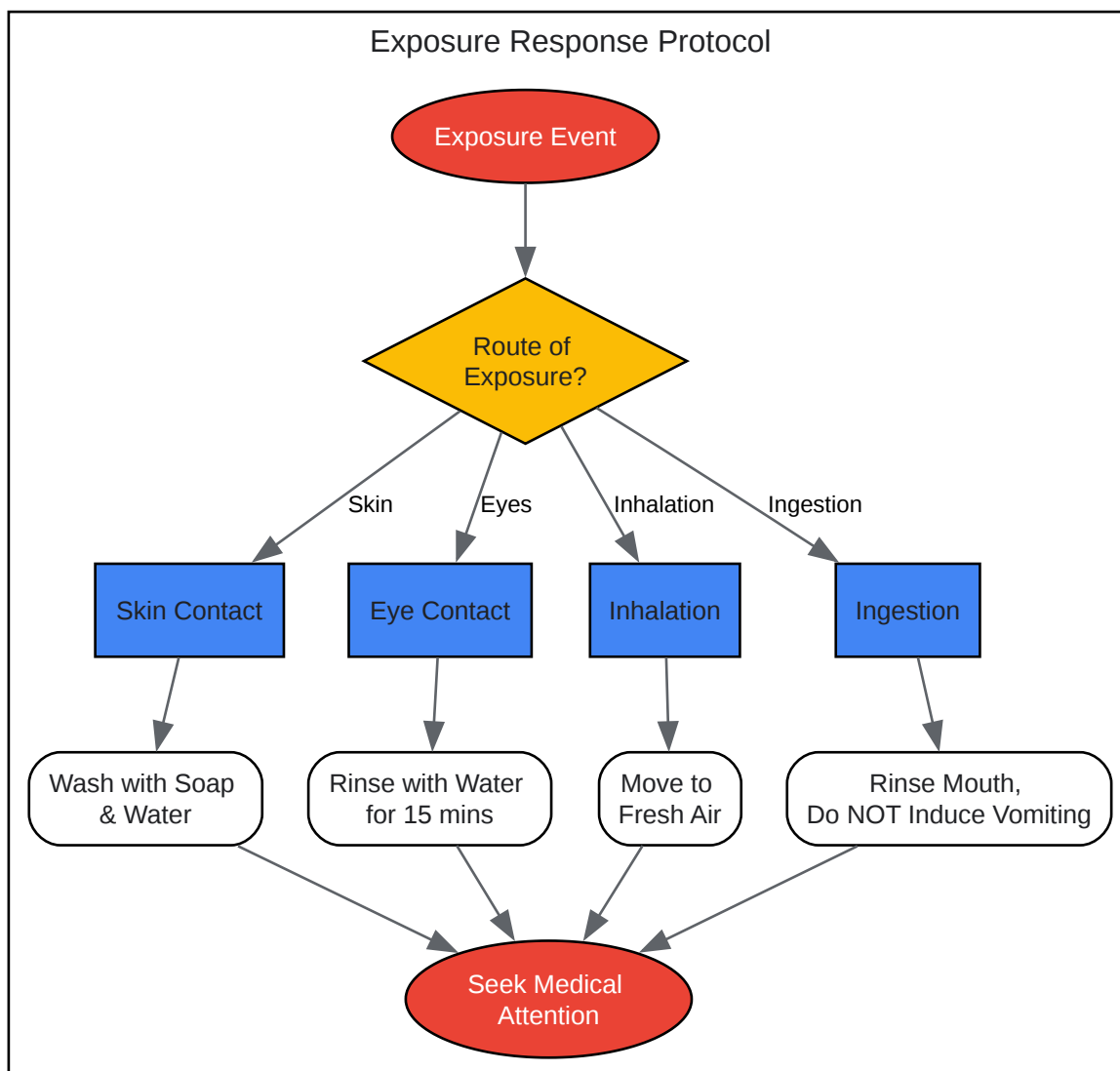
- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Wear appropriate chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use.
 - Wear safety goggles or a face shield to protect against splashes.
 - A lab coat or other protective clothing should be worn to prevent skin contact.
- Dispensing and Weighing:
 - As the material is a viscous liquid, use appropriate volumetric glassware or a calibrated pipette for accurate measurement.
 - If weighing is necessary, do so in a contained manner to avoid spills.
- In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Visualized Workflows

The following diagrams illustrate logical workflows for handling and responding to incidents involving **Boc-Hyp-OBzl**, based on the safety information gathered.





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- To cite this document: BenchChem. [Boc-Hyp-OBzl material safety data sheet (MSDS) information.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b613688#boc-hyp-obzl-material-safety-data-sheet-msds-information]

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